

An In-depth Technical Guide on the Safety and Handling of 1-Heptanethiol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **1- Heptanethiol** (CAS No. 1639-09-4), a crucial intermediate in the synthesis of various fuels, dyes, and pharmaceuticals.[1][2] Adherence to the following precautions is critical to ensure a safe laboratory environment and minimize exposure risks.

Hazard Identification and Classification

1-Heptanethiol is a colorless, flammable liquid with a strong, unpleasant odor.[2][3] It is classified as a hazardous substance and requires careful handling due to its potential health and physical hazards.

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[4]
- H315: Causes skin irritation.[5][6]
- H317: May cause an allergic skin reaction.[5]
- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.[6][7]



Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Heptanethiol** is provided in the table below. This data is essential for the safe design of experiments and storage facilities.

Property	Value	Source
CAS Number	1639-09-4	[2][4][8]
Molecular Formula	C7H16S	[2][5]
Molecular Weight	132.3 g/mol	[3][9]
Appearance	Colorless liquid	[2][3][9]
Odor	Strong, unpleasant	[2][3]
Boiling Point	177 °C (351 °F) at 760 mmHg	[2][3][9]
Melting Point	-41.3 °C (-42.3 °F)	[2][3]
Flash Point	46 °C (115 °F)	[1][3]
Density	0.84 g/cm ³	[2][3]
Vapor Density (Air=1)	4.6	[2]
Water Solubility	Insoluble	[1][2][3][9]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are paramount to minimizing exposure to **1-Heptanethiol**. The recommended exposure limit by NIOSH is a ceiling of 0.5 ppm.[1]



Control Parameter	Recommendation	Source
Engineering Controls	Work in a well-ventilated area. Use local exhaust ventilation or a fume hood.[1]	[1]
Eye/Face Protection	Wear chemical safety goggles and a face shield.[1][10]	[1][10]
Skin Protection	Wear protective gloves and clothing.[1][3][10] Consult with safety equipment suppliers for the most suitable materials.	[1][3][10]
Respiratory Protection	If exposure limits are exceeded, use a NIOSH/MSHA approved respirator with an organic vapor cartridge.[1][9][10]	[1][9][10]
Work/Hygiene Practices	Do not eat, drink, or smoke in work areas. Wash hands thoroughly after handling. Contaminated clothing should be removed promptly and laundered separately.[1]	[1]

Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and maintain the chemical's integrity.

- Handling: Keep away from heat, sparks, and open flames.[2][4][8] Use non-sparking tools
 and take precautionary measures against static discharge.[8][10] Ground and bond
 containers and receiving equipment.[4][8] Avoid breathing vapors and contact with skin and
 eyes.[8]
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.[1][2][8] Keep away from oxidizing agents, strong acids, strong bases, and alkali metals.[1][2][3]



Toxicological Information

Exposure to **1-Heptanethiol** can cause a range of adverse health effects. The primary routes of exposure are inhalation, skin contact, and eye contact.[3][9]

Effect	Description	Source
Acute (Short-term) Effects	Inhalation: Can irritate the nose and throat.[1][9] May cause headache, dizziness, nausea, and vomiting.[1][9] Skin Contact: Causes skin irritation.[1][5][9] Eye Contact: Causes serious eye irritation. [1][5][9]	[1][5][9]
Chronic (Long-term) Effects	The toxicological properties have not been fully investigated.[10]	[10]
Target Organs	Eyes, skin, respiratory system, central nervous system.[9]	[9]

First Aid Measures

In the event of exposure, immediate action is crucial.

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[7][8][10]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2][3][8][10] Remove contaminated clothing. If skin irritation persists, seek medical attention.[8][10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][8][10] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[2]



 Ingestion: Clean mouth with water and drink plenty of water afterwards.[7][10] Do not induce vomiting. Seek immediate medical attention.[9]

Fire and Explosion Hazard

- 1-Heptanethiol is a flammable liquid and its vapors can form explosive mixtures with air.[3][10]
- Extinguishing Media: Use dry chemical, CO2, or alcohol-resistant foam.[1][3] Water spray
 may be used to cool fire-exposed containers but may be ineffective in fighting the fire itself.
 [1][10]
- Hazardous Combustion Products: Poisonous gases such as carbon monoxide, sulfur oxides, and hydrogen sulfide are produced in a fire.[1]
- Special Precautions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[10]

Experimental Protocols In-Vitro Cytotoxicity Assessment: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability.[1][9] It is based on the principle that metabolically active cells can reduce the yellow MTT to a purple formazan product.[1]

Methodology:

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Exposure: Treat the cells with various concentrations of **1-Heptanethiol**. Due to its volatility, it is recommended to use a sealed exposure system or an air-liquid interface culture model to maintain the desired concentration.[5][11][12] Include untreated cells as a negative control and a known cytotoxic agent as a positive control.
- Incubation: Incubate the plates for a specified period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO2.



- MTT Addition: Add MTT solution to each well to a final concentration of 0.5 mg/mL and incubate for 2-4 hours.[1]
- Formazan Solubilization: Remove the MTT solution and add a solubilizing agent (e.g., DMSO or a specialized solubilization solution) to dissolve the formazan crystals.[1]
- Absorbance Measurement: Measure the absorbance of the purple solution using a microplate reader at a wavelength between 550 and 600 nm.[1]
- Data Analysis: Calculate the percentage of cell viability relative to the untreated control.

Visualizations



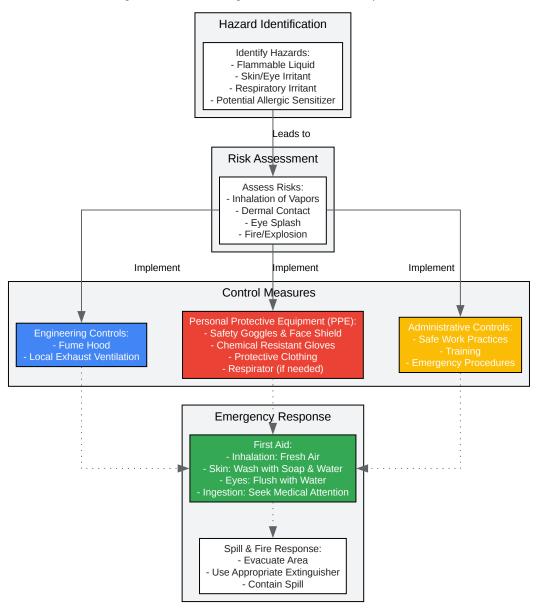


Figure 1: Hazard Management Workflow for 1-Heptanethiol

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Caption: Hazard Management Workflow for **1-Heptanethiol**.



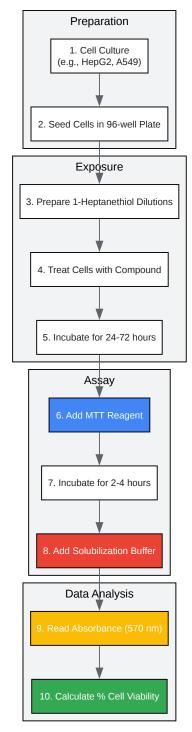


Figure 2: Experimental Workflow for In-Vitro Cytotoxicity Assay

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Caption: Experimental Workflow for In-Vitro Cytotoxicity Assay.



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